

Application Note: Characterization of N-cyclohexylpiperazine-1-carboxamide in Cell-Based Assays

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Compound of Interest

Compound Name: *N-cyclohexylpiperazine-1-carboxamide*
CAS No.: 923177-04-2
Cat. No.: B2982971

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Introduction & Mechanism of Action

N-cyclohexylpiperazine-1-carboxamide (N-CPC) represents a privileged chemical scaffold in medicinal chemistry, serving as a core pharmacophore for modulators of the Endocannabinoid System (ECS) and Sigma Receptors (σ Rs). Its structure—comprising a lipophilic cyclohexyl group, a piperazine linker, and a polar carboxamide (urea) moiety—mimics the transition states of lipid amide hydrolysis and receptor ligand binding.

Core Biological Targets[1]

- **Fatty Acid Amide Hydrolase (FAAH):** The urea/carboxamide motif is a classic "warhead" for serine hydrolases. N-CPC derivatives act as covalent or competitive inhibitors of FAAH, blocking the degradation of the endocannabinoid Anandamide (AEA), thereby elevating intracellular AEA levels and enhancing cannabinoid signaling.

- **Sigma-1 Receptor ($\sigma 1R$):** The N-cyclohexylpiperazine moiety is a high-affinity ligand for $\sigma 1R$, a chaperone protein located at the Mitochondria-Associated Endoplasmic Reticulum Membrane (MAM). Modulation of $\sigma 1R$ regulates calcium homeostasis, ER stress, and cell survival.
- **Cannabinoid Receptor 1 (CB1):** Substituted piperazine-carboxamides function as allosteric modulators or antagonists of the CB1 receptor, influencing synaptic transmission and metabolic regulation.

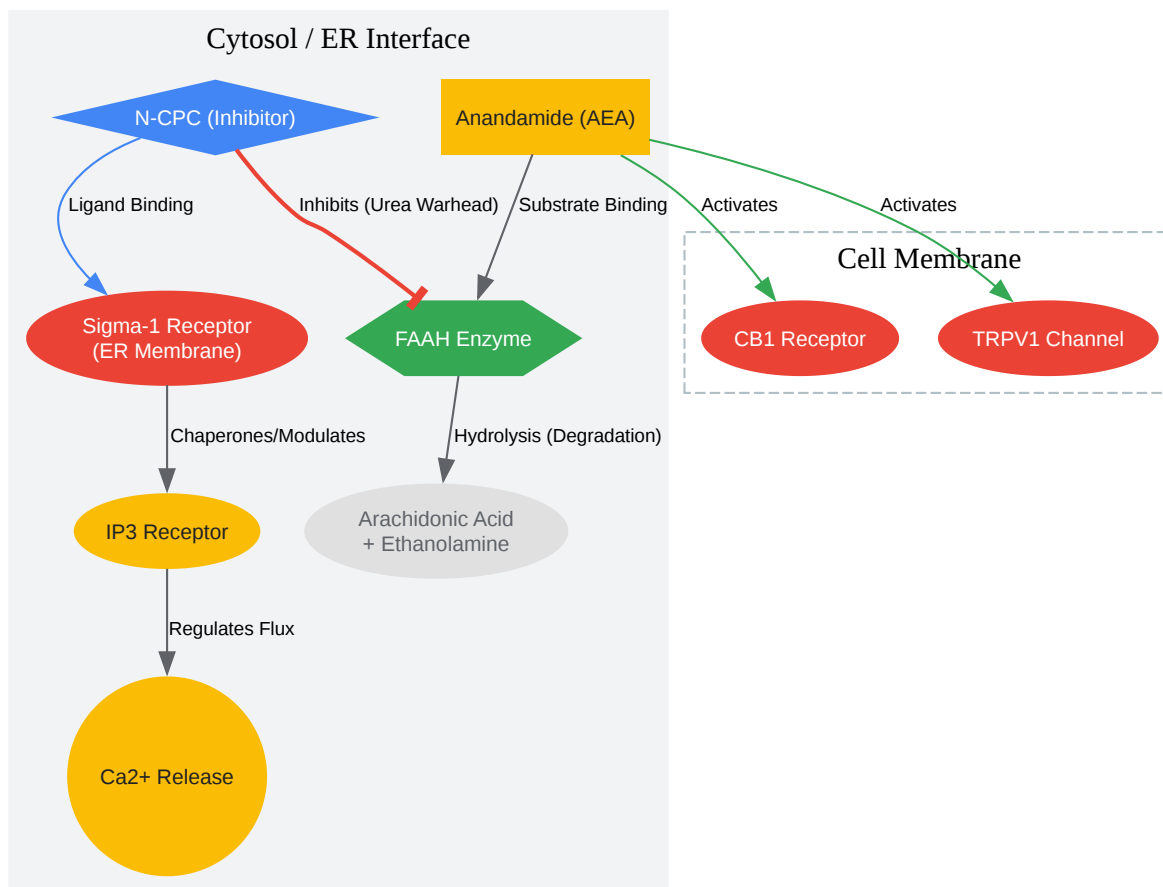
This guide details the protocols for validating N-CPC activity in cell-based models, focusing on target engagement (FAAH inhibition) and functional signaling ($\sigma 1R$ /Calcium modulation).

Experimental Logic & Pathway Visualization

To validate N-CPC, we must interrogate two distinct pathways: the enzymatic hydrolysis of anandamide and the receptor-mediated calcium flux.

Pathway Diagram: Dual Modulation of ECS and Sigma Signaling

The following diagram illustrates how N-CPC impacts cellular physiology by inhibiting FAAH (preventing AEA breakdown) and modulating $\sigma 1R$ (regulating Calcium release).



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Figure 1: Mechanism of Action. N-CPC inhibits FAAH, preserving the signaling pool of Anandamide (AEA), while simultaneously modulating Sigma-1 Receptor-dependent calcium signaling at the ER.

Protocol A: Fluorescence-Based FAAH Activity Assay (Cell Lysate)

Objective: Quantify the inhibitory potency (IC₅₀) of N-CPC against native Fatty Acid Amide Hydrolase (FAAH) in cellular lysates. Principle: The assay uses a fluorogenic substrate,

Arachidonoyl-AMC (A-AMC). FAAH hydrolyzes A-AMC to release free 7-amino-4-methylcoumarin (AMC), which is highly fluorescent. Inhibition by N-CPC results in decreased fluorescence.

Materials

- Cell Line: T-cells (Jurkat) or Glial cells (U87-MG) which express high endogenous FAAH.
- Compound: **N-cyclohexylpiperazine-1-carboxamide** (dissolved in DMSO, 10 mM stock).
- Substrate: Arachidonoyl-AMC (Cayman Chem #10005098).
- Control Inhibitor: URB597 (1 μ M) or PF-3845.
- Buffer: 125 mM Tris-HCl, 1 mM EDTA, pH 9.0.

Step-by-Step Methodology

- Lysate Preparation:
 - Harvest
cells. Wash twice with ice-cold PBS.
 - Resuspend in 500 μ L ice-cold FAAH Assay Buffer.
 - Sonicate (3 cycles, 10s on/30s off) on ice to disrupt membranes.
 - Centrifuge at 10,000 x g for 15 min at 4°C. Collect the supernatant (lysate).
 - Normalize protein concentration to 0.5 mg/mL (Bradford Assay).
- Assay Setup (96-well Black Plate):
 - Blank: 10 μ L DMSO + 180 μ L Buffer.
 - Control (100% Activity): 10 μ L DMSO + 10 μ L Lysate + 170 μ L Buffer.

- Test Wells: 10 μ L N-CPC (varying concentrations: 1 nM – 100 μ M) + 10 μ L Lysate + 170 μ L Buffer.
- Pre-incubation: Incubate plate at 37°C for 15 minutes to allow enzyme-inhibitor interaction.
- Reaction Initiation:
 - Add 10 μ L of Arachidonoyl-AMC substrate (20 μ M final concentration) to all wells.
 - Mix by shaking for 30 seconds.
- Data Acquisition:
 - Read Fluorescence (Kinetic Mode) for 60 minutes at 37°C.
 - Excitation: 340–360 nm.
 - Emission: 450–465 nm.
- Analysis:
 - Calculate the slope (RFU/min) for the linear portion of the curve.
 - Calculate % Inhibition:

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 - Plot log[N-CPC] vs. % Inhibition to determine IC₅₀.

Protocol B: Functional Sigma-1 Receptor Assay (Intracellular Calcium)

Objective: Assess if N-CPC acts as a Sigma-1 receptor agonist or antagonist by monitoring ER calcium release. Principle: Sigma-1 agonists facilitate IP₃ receptor-mediated Calcium release. This assay measures cytosolic Calcium spikes using a fluorescent calcium indicator (Fluo-4 AM) upon stimulation with Bradykinin (BK).

Materials

- Cell Line: CHO-K1 or SH-SY5Y cells.
- Dye: Fluo-4 AM (Thermo Fisher).
- Stimulant: Bradykinin (BK, 1 μ M) or ATP.
- Buffer: HBSS with 20 mM HEPES, pH 7.4.

Step-by-Step Methodology

- Cell Seeding:
 - Seed cells in a 96-well black/clear-bottom plate at 20,000 cells/well. Incubate 24h.
- Dye Loading:
 - Remove media. Wash once with HBSS.
 - Add 100 μ L of Fluo-4 AM (4 μ M) in HBSS + 0.02% Pluronic F-127.
 - Incubate 45 min at 37°C (dark).
 - Wash twice with HBSS to remove extracellular dye. Add 100 μ L HBSS.
- Compound Pre-treatment:
 - Add N-CPC (10 μ M final) to test wells.
 - Add NE-100 (Sigma-1 Antagonist, 1 μ M) to control wells to verify specificity.
 - Incubate for 30 minutes at Room Temperature.
- Calcium Flux Measurement (FLIPR or Plate Reader):
 - Place plate in reader (Ex: 494 nm, Em: 516 nm).
 - Record baseline fluorescence for 10 seconds.
 - Inject: 20 μ L of Bradykinin (EC80 concentration) automatically.

- Record fluorescence for 120 seconds.
- Interpretation:
 - Agonist-like Activity: If N-CPC enhances the BK-induced Calcium peak compared to control.
 - Antagonist-like Activity: If N-CPC suppresses the BK-induced Calcium peak.
 - Note: Sigma ligands often show a bell-shaped dose-response curve.

Data Reporting & Expected Results

When characterizing N-CPC, summarize data using the following structure:

Assay Type	Readout	Expected Outcome (If Active)	Control Reference
FAAH Enzyme Activity	Fluorescence (AMC release)	Reduction in slope (IC50 < 10 µM)	URB597 (IC50 ~5 nM)
Calcium Mobilization	RFU Peak (Fluo-4)	Modulation of Bradykinin response	NE-100 (Antagonist)
Cell Viability	Absorbance (MTT)	No toxicity < 50 µM (unless cancer line)	Doxorubicin (Toxic)

Troubleshooting Guide

- Low Signal in FAAH Assay: Ensure cells are not over-sonicated (denaturation) and pH is strictly 9.0 (FAAH optimal pH).
- Precipitation: N-CPC is lipophilic. Ensure final DMSO concentration is < 0.5% in the assay well to prevent crashing out, while maintaining solubility.

References

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